

Personal protective equipment for handling O-Methylisourea hemisulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *O-Methylisourea hemisulfate*

Cat. No.: B1631329

[Get Quote](#)

Essential Safety and Handling Guide for O-Methylisourea Hemisulfate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for laboratory personnel handling **O-Methylisourea hemisulfate**. Adherence to these guidelines is critical for ensuring personal safety and minimizing environmental impact.

Chemical and Physical Properties

A summary of the key quantitative data for **O-Methylisourea hemisulfate** is presented below for quick reference.

Property	Value
CAS Number	52328-05-9[1][2]
Molecular Formula	C ₂ H ₆ N ₂ O · 0.5 H ₂ SO ₄ [2]
Molecular Weight	123.12 g/mol [2]
Appearance	White solid[2]
Melting Point	163-167 °C (lit.)[3]
Solubility	Water: 100 mg/mL, clear, colorless

Hazard Identification and Personal Protective Equipment (PPE)

O-Methylisourea hemisulfate is classified with the following hazards:

- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.
- Suspected of causing genetic defects.[\[2\]](#)

The following table outlines the required personal protective equipment (PPE) for handling this chemical.

Protection Type	Required Equipment
Eye/Face Protection	Chemical safety goggles or face shield. [1] [4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat or long-sleeved clothing. [1]
Respiratory Protection	A NIOSH-approved N95 dust mask or higher is required when handling the solid to prevent inhalation of dust particles. Use only in a well-ventilated area or under a chemical fume hood.

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following experimental protocol is mandatory when working with **O-Methylisourea hemisulfate**.

1. Preparation and Engineering Controls:

- Ensure a calibrated analytical balance, a chemical fume hood, and appropriate glassware are available and clean.

- Verify that an emergency eyewash station and safety shower are accessible and operational.
- Work exclusively within a certified chemical fume hood to minimize inhalation exposure.

2. Weighing the Solid:

- Don the required PPE as specified in the table above.
- Carefully weigh the desired amount of **O-Methylisourea hemisulfate** on a weigh boat or weighing paper.
- Avoid generating dust.[\[1\]](#) If dust is observed, gently tap the container to settle the particles before opening.

3. Solution Preparation:

- Place a stir bar in the receiving flask containing the appropriate solvent (e.g., water).
- Slowly add the weighed **O-Methylisourea hemisulfate** to the solvent while stirring to prevent clumping and ensure complete dissolution.
- Keep the container covered as much as possible during this process.

4. Post-Handling:

- Thoroughly clean all glassware and equipment used.
- Wipe down the work area within the fume hood with a damp cloth to remove any residual chemical dust.
- Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

All waste containing **O-Methylisourea hemisulfate** must be treated as hazardous waste.

1. Waste Collection:

- Collect all solid and liquid waste containing **O-Methylisourea hemisulfate** in a clearly labeled, sealed, and appropriate hazardous waste container.
- Do not mix with incompatible waste streams. This chemical is incompatible with strong acids, strong bases, and oxidizing agents.[\[1\]](#)[\[2\]](#)

2. Spill Management:

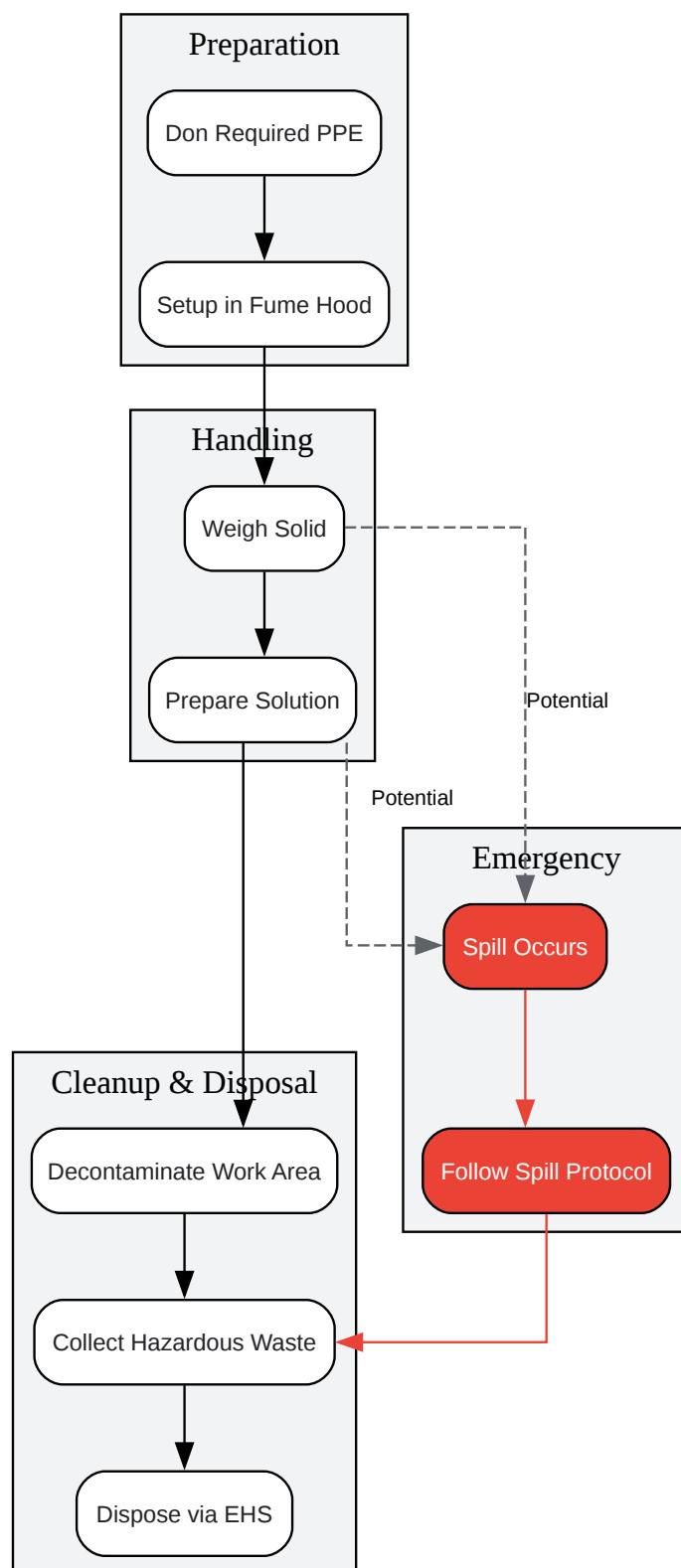
- In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in the designated hazardous waste container.[1]
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in the hazardous waste container.
- Clean the spill area with a suitable decontaminating solution and wipe dry.

3. Final Disposal:

- Dispose of the hazardous waste container through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company.[1]

Workflow and Logical Relationships

The following diagram illustrates the logical workflow for safely handling and disposing of **O-Methylisourea hemisulfate**.

[Click to download full resolution via product page](#)

Caption: Workflow for handling **O-Methylisourea hemisulfate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. O-Methylisourea hemisulfate | 52328-05-9 [chemicalbook.com]
- 4. americanchemistry.com [americanchemistry.com]
- To cite this document: BenchChem. [Personal protective equipment for handling O-Methylisourea hemisulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1631329#personal-protective-equipment-for-handling-o-methylisourea-hemisulfate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com